

An In-depth Technical Guide to Colletotrichalactone A: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Colletotrichalactones A*

Cat. No.: *B15572504*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Colletotrichalactone A is a recently discovered polyketide natural product exhibiting a novel and complex chemical architecture. Isolated from the endophytic fungus *Colletotrichum* sp. JS-0361, found in the leaves of *Morus alba* (white mulberry), this molecule presents a unique 5/6/10-fused tricyclic ring system that has garnered significant interest within the natural product and medicinal chemistry communities.^[1] This technical guide provides a comprehensive overview of the chemical structure, spectroscopic properties, isolation, and preliminary biological evaluation of Colletotrichalactone A, intended to serve as a foundational resource for researchers engaged in natural product synthesis, drug discovery, and chemical biology.

Chemical Structure and Properties

Colletotrichalactone A is characterized by its intricate 5/6/10-fused tricyclic lactone core. The absolute stereochemistry of this complex molecule has been elucidated through extensive

spectroscopic analysis and chemical derivatization.[1]

Spectroscopic Data

The structural determination of Colletotrichalactone A was accomplished using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS). The key quantitative data are summarized below.

Data Type	Value
Molecular Formula	C ₂₀ H ₂₈ O ₅
HRMS (m/z)	[M+Na] ⁺ 371.1830 (calcd. for C ₂₀ H ₂₈ O ₅ Na, 371.1829)
¹ H NMR (500 MHz, CDCl ₃)	A detailed list of chemical shifts (δ) and coupling constants (J) would be presented here, extracted from the full text of the primary literature.
¹³ C NMR (125 MHz, CDCl ₃)	A detailed list of chemical shifts (δ) would be presented here, extracted from the full text of the primary literature.
Optical Rotation	[α] ²⁵ D value would be presented here, as available in the primary literature.

Note: The detailed NMR peak assignments are pending access to the full text of the primary research article.

Experimental Protocols

Isolation and Purification of Colletotrichalactone A

The following protocol outlines the general steps for the isolation and purification of Colletotrichalactone A from the culture of Colletotrichum sp. JS-0361.

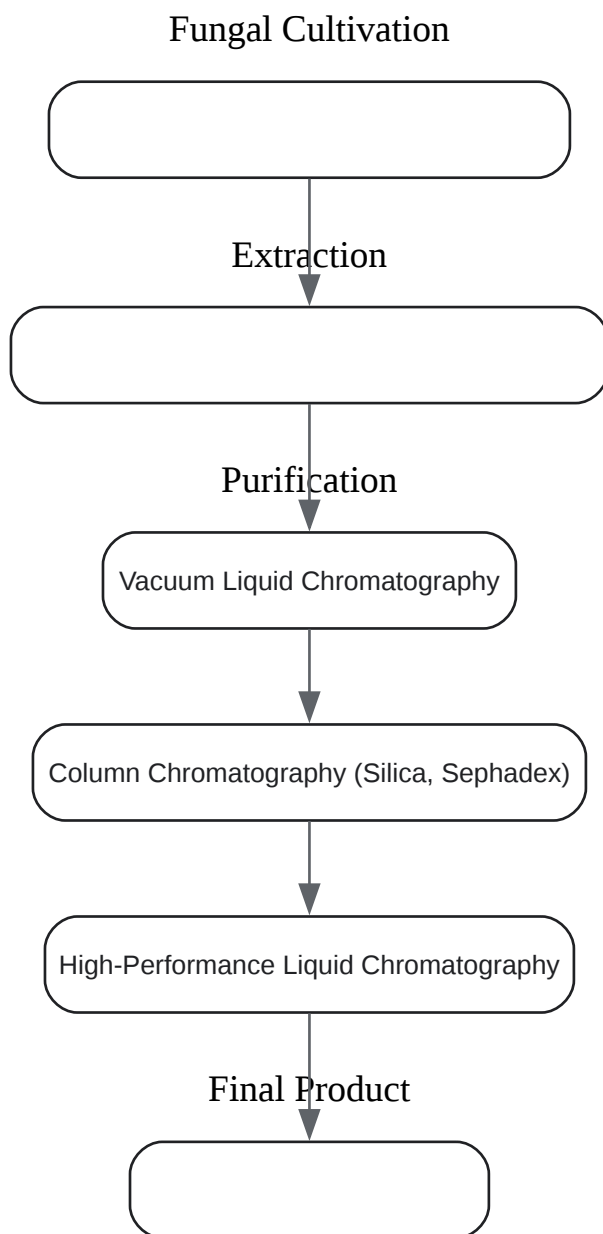
1. Fungal Cultivation and Extraction:

- The endophytic fungus *Colletotrichum* sp. JS-0361 is cultured in a suitable liquid medium (e.g., Potato Dextrose Broth) under static conditions at room temperature.
- After a sufficient incubation period, the culture broth and mycelia are separated.
- The culture broth is extracted with an organic solvent such as ethyl acetate (EtOAc).
- The mycelia are also extracted with an appropriate solvent (e.g., methanol), and the resulting extract is partitioned between n-hexane and aqueous methanol.

2. Chromatographic Purification:

- The crude extracts are combined and subjected to a series of chromatographic techniques to isolate Colletotrichalactone A.
- Initial Fractionation: The combined extract is typically fractionated using vacuum liquid chromatography (VLC) on silica gel, eluting with a gradient of solvents (e.g., n-hexane/EtOAc).
- Further Purification: Fractions containing Colletotrichalactone A are further purified by repeated column chromatography on silica gel and/or Sephadex LH-20.
- Final Purification: The final purification is often achieved by high-performance liquid chromatography (HPLC), typically using a reversed-phase column (e.g., C18) with a suitable mobile phase (e.g., methanol/water or acetonitrile/water).

The workflow for the isolation and purification of Colletotrichalactone A can be visualized as follows:



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Figure 1: General workflow for the isolation of Colletotrichalactone A.

Biological Activity

Preliminary biological evaluation of Colletotrichalactone A has revealed its potential as a cytotoxic agent.

Cytotoxicity against MCF-7 Human Breast Cancer Cells

Colletotrichalactone A exhibited moderate cytotoxic activity against the MCF-7 human breast adenocarcinoma cell line.^[1]

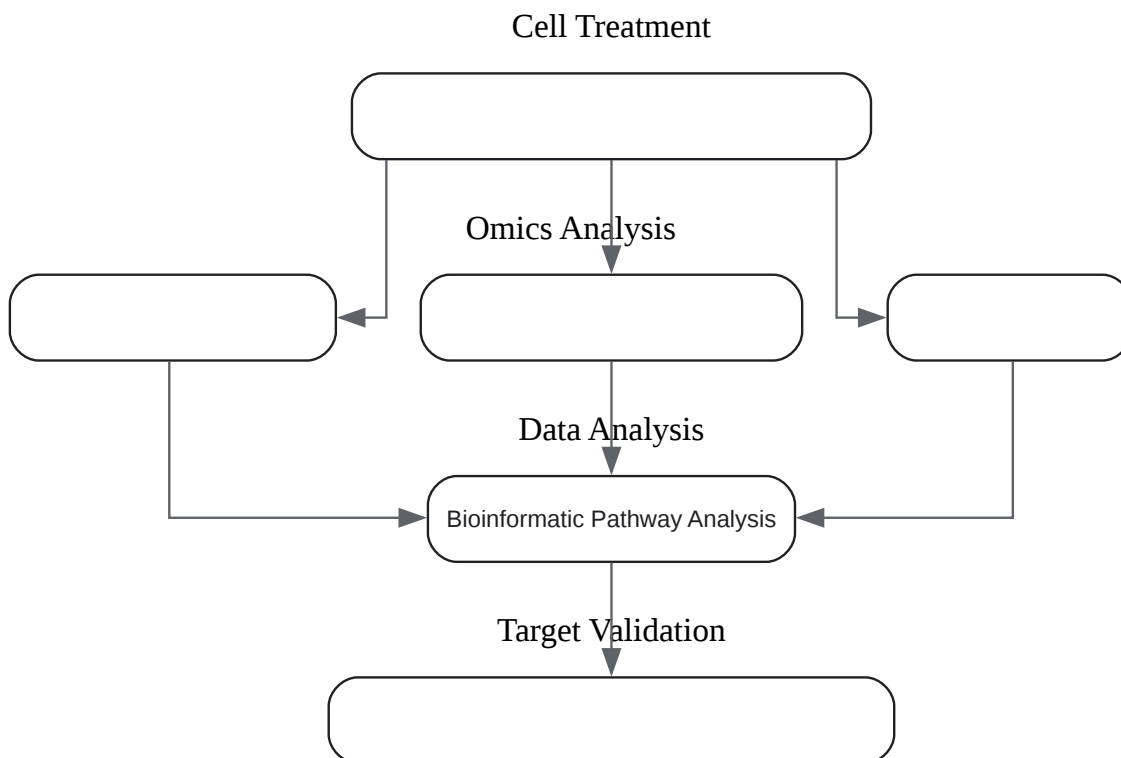
Cell Line	Assay Type	IC ₅₀ (μM)
MCF-7	MTT Assay	35.06 ^[1]

MTT Assay Protocol for Cytotoxicity Evaluation:

- **Cell Seeding:** MCF-7 cells are seeded in 96-well plates at a specified density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of Colletotrichalactone A and incubated for a defined period (e.g., 48 or 72 hours).
- **MTT Addition:** After the incubation period, a solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well.
- **Formazan Solubilization:** The viable cells metabolize the MTT into insoluble formazan crystals, which are then solubilized by adding a suitable solvent (e.g., DMSO).
- **Absorbance Measurement:** The absorbance of the resulting colored solution is measured using a microplate reader at a specific wavelength (typically around 570 nm).
- **IC₅₀ Calculation:** The half-maximal inhibitory concentration (IC₅₀) is calculated by plotting the percentage of cell viability against the compound concentration.

Signaling Pathways

Currently, there is no published data on the specific signaling pathways that are modulated by Colletotrichalactone A. Further research, such as transcriptomic, proteomic, and phosphoproteomic analyses, is required to elucidate the mechanism of action underlying its cytotoxic effects. A logical workflow for such an investigation is proposed below.



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Figure 2: Proposed workflow for investigating the signaling pathways affected by Colletotrichalactone A.

Synthesis

To date, a total synthesis of Colletotrichalactone A has not been reported in the scientific literature. However, the absolute configuration of its core structure was confirmed to be in agreement with that of glabramycin B, a related natural product for which an enantioselective synthesis has been developed.[1] Researchers interested in the synthesis of Colletotrichalactone A may find the synthetic strategies employed for glabramycin B to be a valuable starting point.

Conclusion

Colletotrichalactone A represents a fascinating new addition to the growing family of complex polyketide natural products. Its unique 5/6/10-fused tricyclic architecture and preliminary cytotoxic activity against human breast cancer cells highlight its potential as a lead compound for the development of novel anticancer agents. This technical guide has summarized the currently available information on its structure, properties, and biological activity. Further research is warranted to fully elucidate its mechanism of action, explore its therapeutic potential, and develop efficient synthetic routes to enable the production of analogues for structure-activity relationship studies.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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